

# physical and chemical properties of 2-(tert-butyl)isothiazolidine 1,1-dioxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(tert-Butyl)isothiazolidine 1,1-dioxide

Cat. No.: B1288603

[Get Quote](#)

## 2-(tert-butyl)isothiazolidine 1,1-dioxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-(tert-butyl)isothiazolidine 1,1-dioxide**, a member of the sultam class of compounds, is a heterocyclic organic molecule of growing interest in the fields of medicinal chemistry and drug discovery. Sultams, which are cyclic sulfonamides, are recognized for their diverse biological activities and are scaffolds for the development of novel therapeutic agents. This technical guide provides a detailed overview of the known physical and chemical properties of **2-(tert-butyl)isothiazolidine 1,1-dioxide**, including its synthesis, reactivity, and potential biological significance.

## Core Physical and Chemical Properties

While extensive experimental data for **2-(tert-butyl)isothiazolidine 1,1-dioxide** is not widely published, the following information has been compiled from available sources.

Table 1: Physical and Chemical Properties of **2-(tert-butyl)isothiazolidine 1,1-dioxide**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO <sub>2</sub> S	[1]
Molecular Weight	177.26 g/mol	[1]
CAS Number	34693-41-9	[1][2]
Appearance	Not specified in available literature.	
Melting Point	Not specified in available literature.	
Boiling Point	Not specified in available literature.	
Solubility	Not specified in available literature.	
Storage Conditions	Sealed in a dry environment at 2-8°C.	[2]

## Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-(tert-butyl)isothiazolidine 1,1-dioxide** is not explicitly available in the reviewed literature. However, general methods for the synthesis of isothiazolidine 1,1-dioxide libraries and related sultam structures can provide a foundational approach for its preparation. These methods often involve cyclization reactions of appropriate precursors.

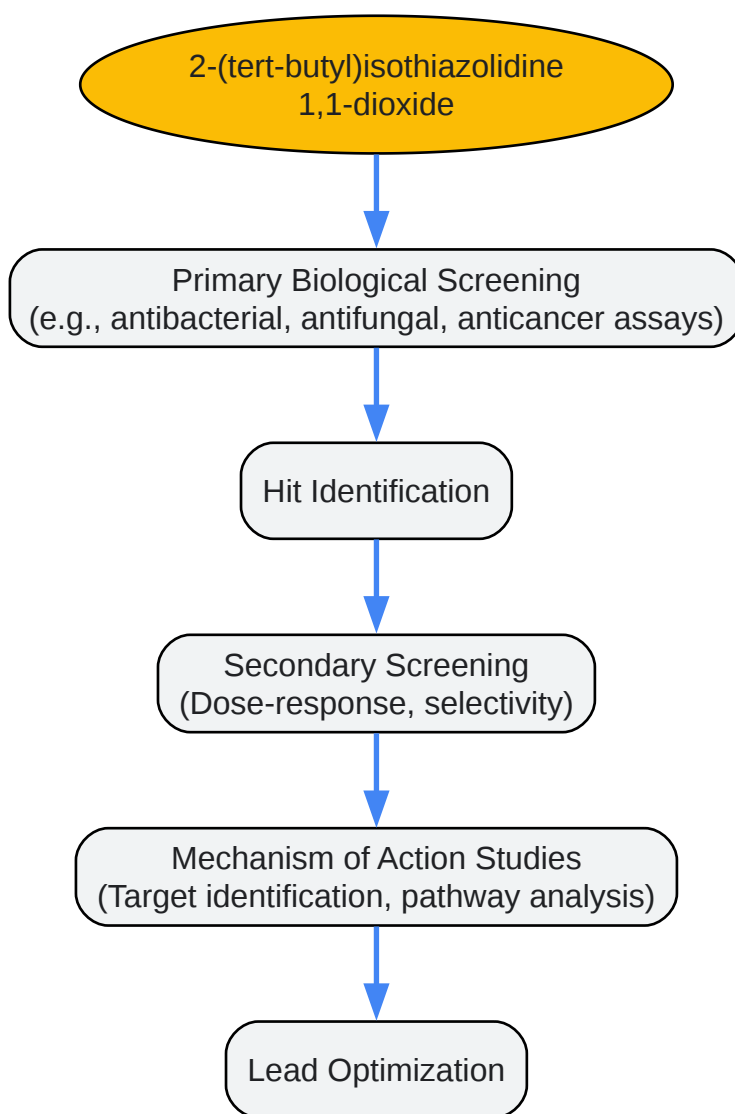
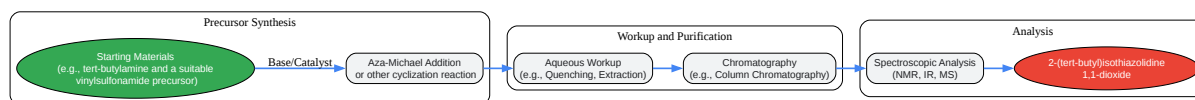
One general approach involves the intramolecular cyclization of vinyl sulfonamides. For instance,  $\alpha$ -amino acid esters can be sulfonylated with (2-chloroethyl)sulfonyl chloride to yield alkyl 2-((vinylsulfonyl)amino)carboxylates. Subsequent intramolecular carbo-Michael reaction, mediated by a base such as sodium hydride, can afford the isothiazolidine-1,1-dioxide ring system.[3]

Another strategy that could be adapted is the aza-Michael addition of an amine to a suitable acceptor. For example, the synthesis of isothiazolidine 1,1-dioxide libraries has been achieved through the reaction of a 2-(prop-2-yn-1-yl)-2,3-dihydroisothiazole 1,1-dioxide core with various

amines in the presence of a catalyst like DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene).<sup>[4]</sup> To synthesize the target compound, tert-butylamine could be used as the amine nucleophile in a similar reaction setup.

#### Hypothetical Experimental Workflow for Synthesis

The following diagram illustrates a generalized workflow that could be adapted for the synthesis of **2-(tert-butyl)isothiazolidine 1,1-dioxide**, based on common sultam synthesis strategies.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 34693-41-9|2-(tert-Butyl)isothiazolidine 1,1-Dioxide|2-(tert-Butyl)isothiazolidine 1,1-Dioxide|-范德生物科技公司 [bio-fount.com]
- 2. 34693-41-9|2-(tert-Butyl)isothiazolidine 1,1-dioxide|BLD Pharm [bldpharm.com]
- 3. researchgate.net [researchgate.net]
- 4. Triazole-containing Isothiazolidine 1,1-dioxide Library Synthesis: One-Pot, Multi-Component Protocols for Small Molecular Probe Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of 2-(tert-butyl)isothiazolidine 1,1-dioxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1288603#physical-and-chemical-properties-of-2-tert-butyl-isothiazolidine-1-1-dioxide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)